

TRFS-red: A Technical Guide to its Chemical Structure, Synthesis, and Application

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Compound of Interest

Compound Name: TRFS-red

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This technical guide provides an in-depth overview of **TRFS-red**, a red-emissive fluorescent probe designed for the detection of thioredoxin reductase (TrxR). **TRFS-red** offers enhanced sensitivity and a faster response time compared to its predecessor, TRFS-green, making it a valuable tool for studying cellular redox signaling pathways implicated in various diseases, including cancer.

Chemical Structure and Properties

TRFS-red is a synthetic molecule built upon the scaffold of TRFS-green, incorporating a Nile blue fluorophore. This structural modification results in a significant red shift in its fluorescence emission, which is advantageous for biological imaging due to reduced autofluorescence from cellular components. The core structure features a 1,2-dithiolane moiety that acts as a recognition site for thioredoxin reductase.

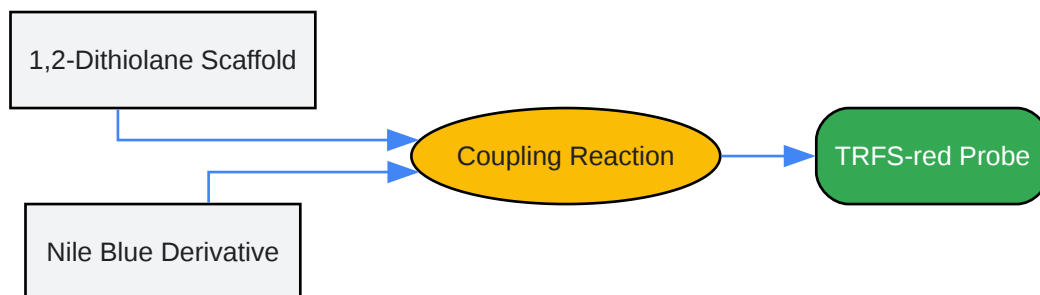
The molecular formula for **TRFS-red** is C₂₈H₂₈ClN₃O₁₁S₂.^[1] Its "off-on" fluorescence mechanism is triggered by the enzymatic activity of TrxR. In its native state, the fluorescence of the Nile blue core is quenched. Upon reduction of the disulfide bond in the 1,2-dithiolane ring by TrxR, a subsequent intramolecular cyclization occurs, leading to the release of the highly fluorescent Nile blue derivative.^{[2][3]} This process results in a significant increase in fluorescence intensity, enabling the detection and quantification of TrxR activity.

Property	Value	Reference
Molecular Formula	C ₂₈ H ₂₈ CIN ₃ O ₁₁ S ₂	[1]
Excitation Wavelength (λ_{ex})	615 nm	[2]
Emission Wavelength (λ_{em})	660 nm	
Fluorescence Increase	~90-fold	
Response Time	~1.5 - 2 hours	
Selectivity (TrxR vs. GSH)	12.8-fold	

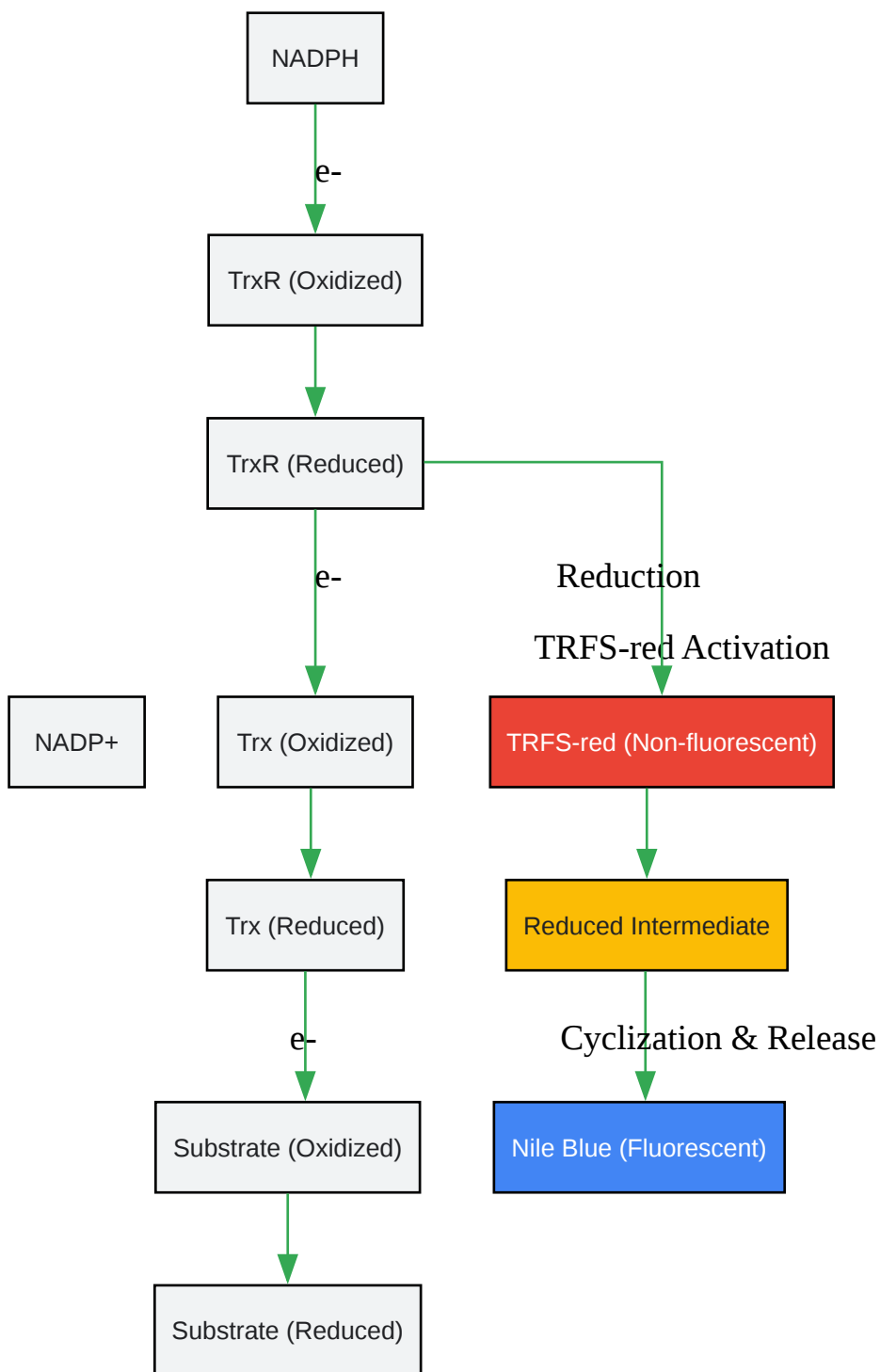
Synthesis of TRFS-red

While the precise, step-by-step synthesis protocol for **TRFS-red** is detailed in the primary literature, the general strategy involves the conjugation of a Nile blue derivative to a 1,2-dithiolane-containing scaffold. This is typically achieved through standard organic synthesis techniques. A generalized synthetic scheme is presented below.

Generalized Synthesis of TRFS-red



Thioredoxin Reductase Signaling Pathway



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References

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- 2. pubs.acs.org [pubs.acs.org]
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